

2-Chlorophenylacetic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Chlorophenylacetic acid

Cat. No.: B042575

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In-Depth Technical Guide: 2-Chlorophenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **2-Chlorophenylacetic acid**, a compound of interest in the synthesis of pharmaceuticals and agrochemicals.

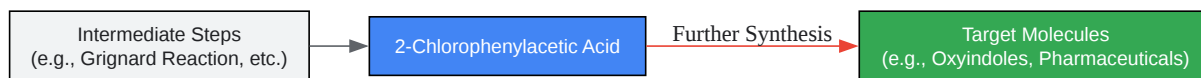
Core Physicochemical Data

The essential molecular and physical properties of **2-Chlorophenylacetic acid** are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	References
Molecular Formula	C ₈ H ₇ ClO ₂	[1][2][3][4]
Linear Formula	ClC ₆ H ₄ CH ₂ CO ₂ H	[2]
Molecular Weight	170.59 g/mol	[1][2]
CAS Number	2444-36-2	[1][2][3][4]
Physical Form	Solid, Colorless crystals	[4]
Melting Point	92-95 °C	[4]

Synthesis Pathway Overview

2-Chlorophenylacetic acid serves as a precursor in the synthesis of various bioactive molecules, including oxyindoles. The general synthetic route is a foundational concept for researchers working with this compound.

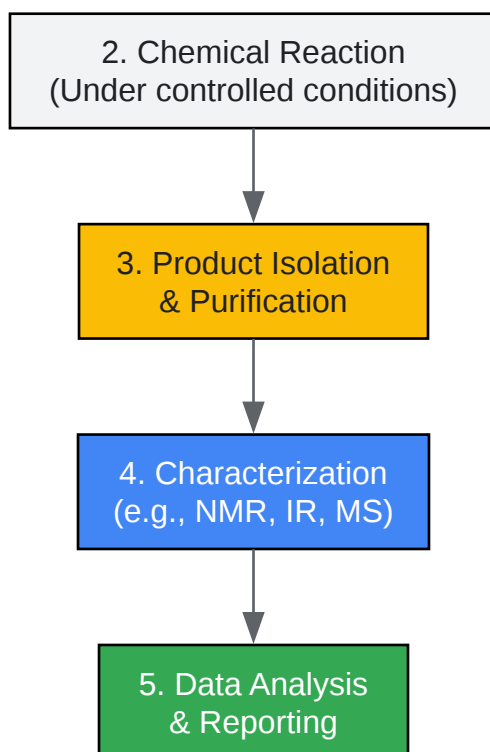


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Caption: Generalized synthesis pathway involving **2-Chlorophenylacetic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Chlorophenylacetic acid** and its derivatives are extensive. For specific methodologies, researchers are encouraged to consult peer-reviewed literature. A general workflow for a typical synthesis and characterization experiment is outlined below.



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Caption: Standard experimental workflow for synthesis and analysis.

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